

2-Hydroxymethylene ethisterone CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B13803411

[Get Quote](#)

An In-depth Technical Guide to 2-Hydroxymethylene ethisterone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxymethylene ethisterone**, a key steroidal intermediate. The document details its chemical identifiers, available physicochemical data, and its role in synthetic and metabolic pathways, particularly in relation to the drug Danazol.

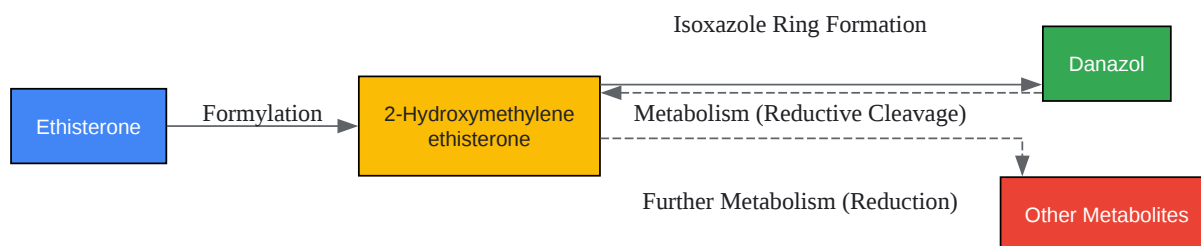
Chemical Identifiers and Properties

2-Hydroxymethylene ethisterone is a derivative of ethisterone and serves as a crucial intermediate in the synthesis of Danazol, a medication used for various gynecological conditions. It is also recognized as a metabolite of Danazol.^{[1][2][3][4][5]} The fundamental chemical and physical properties are summarized below.

Identifier	Value	Source
CAS Number	2787-02-2	[2]
Molecular Formula	C ₂₂ H ₂₈ O ₃	[2]
Molecular Weight	340.46 g/mol	[2]
IUPAC Name	(8R,9S,10R,13S,14S,17R)-17-ethynyl-17-hydroxy-2-(hydroxymethylidene)-10,13-dimethyl-1,6,7,8,9,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one	
Synonyms	(17α)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one, 17-Ethynyl-2-(hydroxymethylene)-testosterone	[2]
SMILES	<chem>C[C@]12C\C(=C/O)\C(=O)C=C1CC[C@@H]3[C@@H]2CC[C@@]4(C)[C@H]3CC[C@@]4(O)C#C</chem>	[2]
InChI	InChI=1S/C22H28O3/c1-4-22(25)10-8-18-16-6-5-15-11-19(24)14(13-23)12-20(15,2)17(16)7-9-21(18,22)3/h1,11,13,16-18,23,25H,5-10,12H2,2-3H3/t16-,17+,18+,20+,21+,22+/m1/s1	
InChIKey	FYEOMZSZJFOTGQ-LHZXLZLDSA-N	

Synthetic and Metabolic Pathways

2-Hydroxymethylene ethisterone is a pivotal molecule in both the synthesis and metabolism of Danazol. The following diagram illustrates its position in these pathways.



[Click to download full resolution via product page](#)

Caption: Synthetic and metabolic relationship of **2-Hydroxymethylene ethisterone**.

Experimental Protocols

While detailed experimental protocols for the synthesis of **2-Hydroxymethylene ethisterone** are not readily available in public literature, a postulated synthetic pathway can be inferred from the synthesis of Danazol and the study of its metabolites. The formation of **2-Hydroxymethylene ethisterone** from ethisterone is a crucial formylation step.

A study by Rosi et al. (1977) on the metabolites of Danazol provides insight into a potential synthetic route for a closely related compound, 17-hydroxy-2 α -(hydroxymethyl)-17 α -pregn-4-en-20-yn-3-one, which involves the reduction of the 2-hydroxymethylene intermediate.[6]

Postulated Synthesis of the 2-Hydroxymethylene Intermediate:

The synthesis would likely involve the reaction of ethisterone with a formylating agent, such as ethyl formate, in the presence of a strong base like sodium hydride or sodium methoxide. The reaction would introduce the hydroxymethylene group at the C2 position of the steroid nucleus.

Synthesis of a Related Metabolite (as a proxy for experimental detail):

The following is adapted from the synthesis of 17-hydroxy-2 α -(hydroxymethylene)-17 α -pregn-4-en-20-yn-3-one as described by Rosi et al. (1977), which would proceed from the 2-

hydroxymethylene intermediate.[6]

- **Reduction of the Intermediate:** The 2-hydroxymethylene intermediate (3) would be dissolved in a suitable solvent system such as a mixture of ethanol, tetrahydrofuran, water, and acetic acid.
- **Reducing Agent:** Sodium cyanoborohydride (NaCNBH_3) would be added to the solution.
- **Reaction Monitoring and Work-up:** The reaction progress would be monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture would be partitioned between an organic solvent (e.g., ethyl acetate) and a dilute aqueous base (e.g., NaOH).
- **Purification:** The crude product obtained from the organic phase would be purified by column chromatography on silica gel.

Quantitative Data

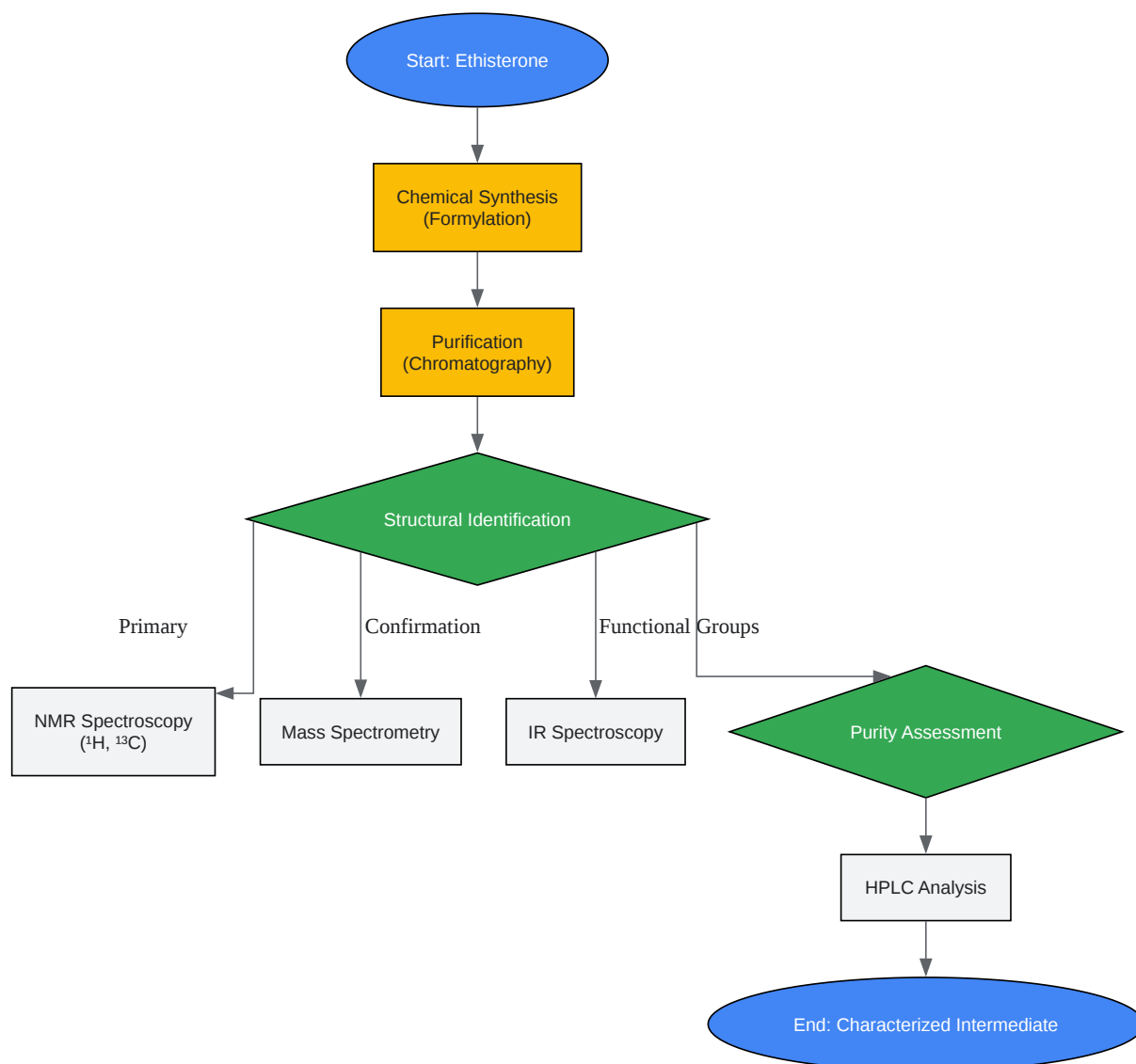
Specific quantitative data for **2-Hydroxymethylene ethisterone** is limited in publicly accessible databases. However, analytical data for related metabolites synthesized by Rosi et al. (1977) provide an indication of the expected characterization data.[6]

Metabolite	Melting Point (°C)	Elemental Analysis	Key ^1H NMR Signals (τ , ppm)
17-hydroxy-2 α -(hydroxymethyl)-17 α -pregn-4-en-20-yn-3-one (5)	164-165	C, H	1 (OH), 6.71 (=CH), 7.82 (=CH), 10.26 (CHO)
17-hydroxy-2-(hydroxymethyl)-17 α -pregna-1,4-dien-20-yn-3-one (7)	Not specified	C, H	Not specified in snippet
6 β ,17-dihydroxy-2 α -(hydroxymethyl)-17 α -pregn-4-en-20-yn-3-one (8)	Not specified	C, H	Not specified in snippet

Note: The NMR data is presented as reported in the original publication and may require conversion to modern standards.

Logical Workflow for Characterization

The following diagram outlines a typical workflow for the synthesis and characterization of a steroidal intermediate like **2-Hydroxymethylene ethisterone**.



[Click to download full resolution via product page](#)

Caption: Workflow for synthesis and characterization of **2-Hydroxymethylene ethisterone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation, synthesis, and biological activity of five metabolites of danazol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Danazol - Wikipedia [en.wikipedia.org]
- 3. Danazol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Endocrine properties and clinical application of danazol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [2-Hydroxymethylene ethisterone CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13803411#2-hydroxymethylene-ethisterone-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com